

AEBSF: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: 4-(2-Aminoethyl)benzenesulfonyl fluoride
CAS No.: 34284-75-8
Cat. No.: B1219955

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An in-depth exploration of **4-(2-Aminoethyl)benzenesulfonyl fluoride** hydrochloride (AEBSF) as a critical tool in biochemical research and therapeutic development.

Introduction

4-(2-Aminoethyl)benzenesulfonyl fluoride hydrochloride, commonly known as AEBSF, is a water-soluble, irreversible inhibitor of serine proteases.^[1] Its stability in aqueous solutions and lower toxicity compared to other serine protease inhibitors like phenylmethylsulfonyl fluoride (PMSF) make it an invaluable tool in a wide range of applications in biochemistry and drug development.^{[1][2]} Serine proteases are a vast and diverse family of enzymes that play pivotal roles in numerous physiological processes, including blood coagulation, digestion, inflammation, and cell signaling.^[3] The dysregulation of serine protease activity is implicated in a multitude of pathologies, rendering them attractive targets for therapeutic intervention.^[3] This technical guide provides a comprehensive overview of AEBSF, detailing its mechanism of

action, biochemical properties, and diverse applications, supplemented with detailed experimental protocols and quantitative data to facilitate its effective use in the laboratory.

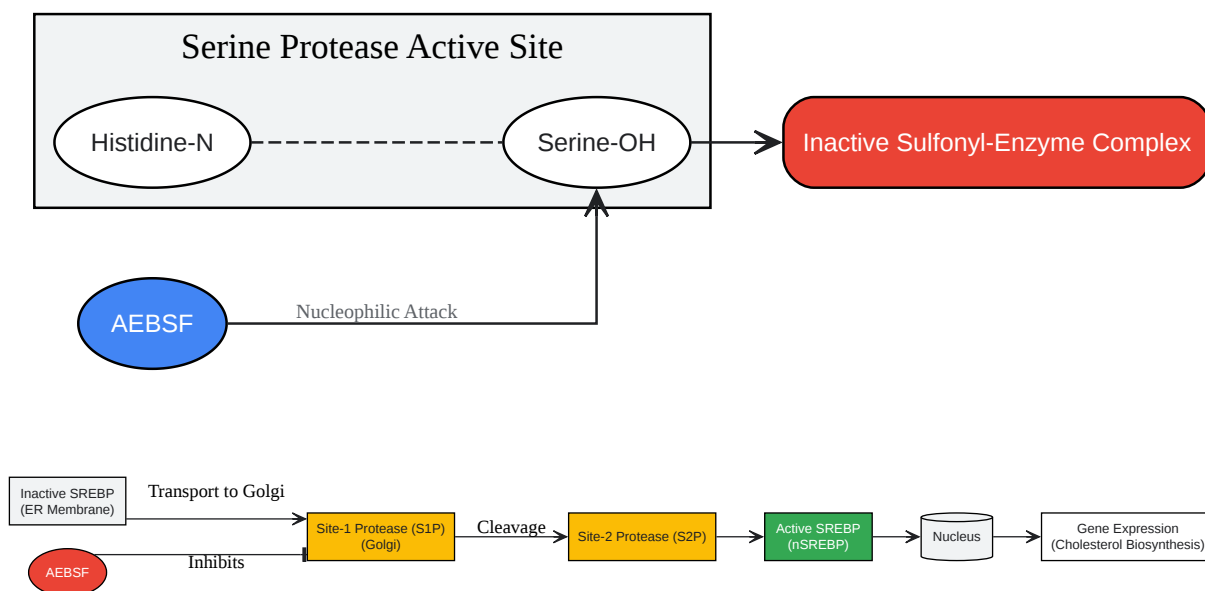
Core Properties and Mechanism of Action

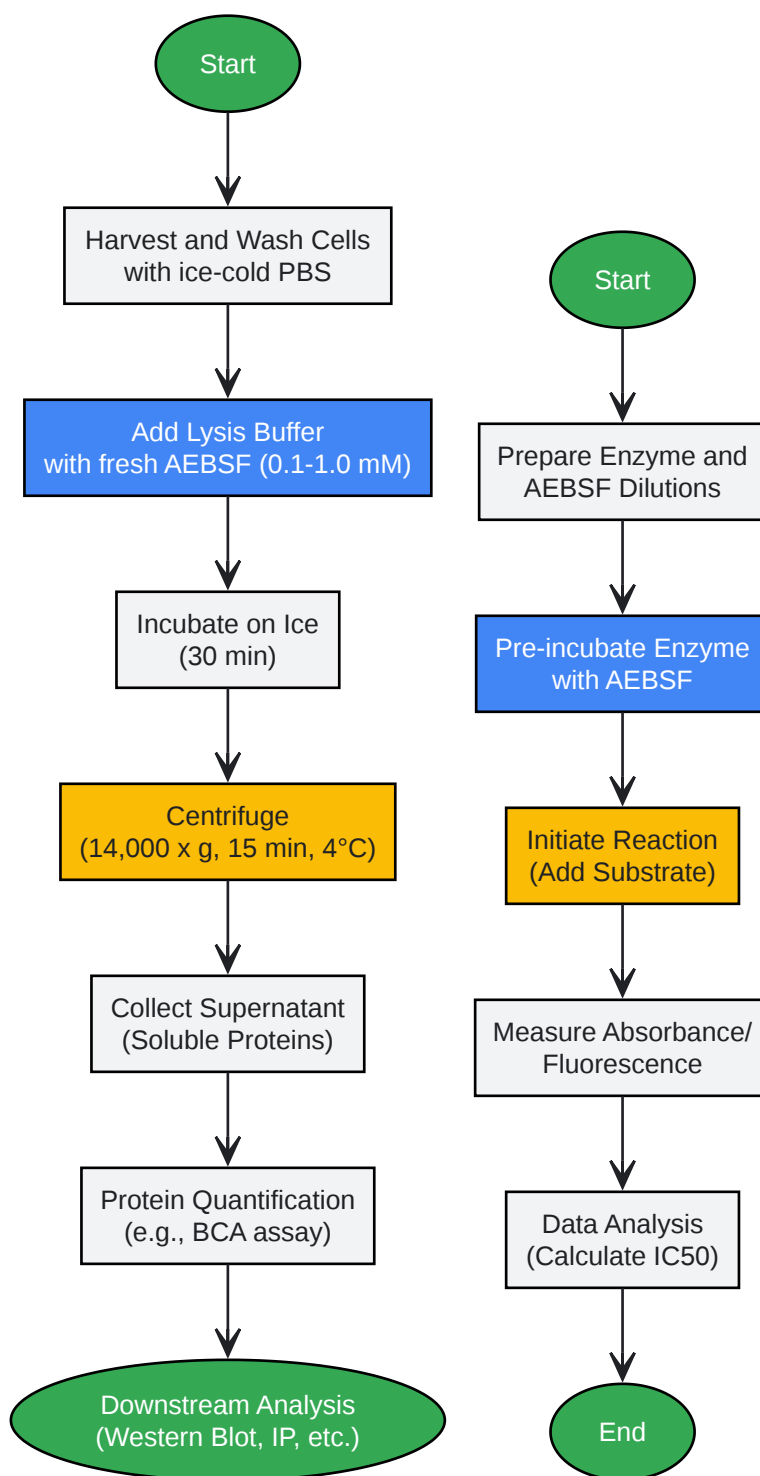
AEBSF functions as an irreversible inhibitor by covalently modifying the active site serine residue of its target proteases.^[1] As a sulfonyl fluoride, the electrophilic sulfur atom of AEBSF is susceptible to nucleophilic attack by the hydroxyl group of the serine residue within the enzyme's catalytic triad.^[1] This reaction leads to the formation of a stable sulfonyl-enzyme complex, thereby rendering the protease catalytically inactive.^[1] While AEBSF is a potent inhibitor of serine proteases, it is important to note that at higher concentrations, it can exhibit off-target effects by modifying other amino acid residues such as tyrosine, lysine, and histidine.^{[4][5]}

Physicochemical Properties

Property	Value	Reference(s)
Chemical Formula	C ₈ H ₁₁ ClFNO ₂ S	^[3]
Molecular Weight	239.69 g/mol	^[3]
Appearance	White to off-white solid	^[1]
Solubility	Water: ≥ 100 mg/mL, DMSO: ≥ 100 mg/mL	^[3]
Stability	Stable in aqueous solutions at acidic to neutral pH; hydrolyzes at alkaline pH.	^{[3][6]}
Storage	Desiccated at -20°C. Stock solutions can be stored at -20°C for up to 6 months.	^{[3][7]}

Mechanism of Action Visualization





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